

Proper Disposal Procedures: 2-(Hydroxymethyl)-4,6-dimethylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4,6-dimethylphenol

CAS No.: 4397-13-1

Cat. No.: B7906477

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CAS Number: 4397-13-1 Synonyms: 2-Hydroxy-3,5-dimethylbenzyl alcohol; 2,4-Dimethyl-6-hydroxymethylphenol Chemical Family: Substituted Phenol / Benzyl Alcohol Derivative[1]

Part 1: Executive Safety Summary (Immediate Action)

Core Directive: Treat this compound as a Corrosive and Toxic phenolic derivative. It must never be disposed of via sanitary sewer systems (sink drains) or regular trash. The primary disposal route is High-Temperature Incineration via a licensed hazardous waste contractor.

Parameter	Critical Data
Primary Hazard	Corrosive (Skin/Eye Burns), Toxic if swallowed/absorbed.[2]
Physical State	Solid (typically crystalline powder).
Incompatibility	Strong Oxidizers, Acid Chlorides, Acid Anhydrides, Strong Bases.[3]
Waste Stream	Hazardous Organic Waste (Segregate from Oxidizers).
RCRA Status	Likely Characteristic Waste (Not specifically U/P-listed). Treat as D002 (Corrosive) or Toxic.

Part 2: Chemical Profile & Hazard Identification[4][5]

Understanding the chemical nature of **2-(Hydroxymethyl)-4,6-dimethylphenol** is prerequisite to safe handling. As a phenolic compound with a hydroxymethyl group, it possesses dual reactivity (phenolic -OH and benzylic -OH).

Physical & Chemical Properties[6]

- Appearance: White to off-white crystalline solid.
- Solubility: Slightly soluble in water; soluble in organic solvents (Ethanol, Acetone, DCM).
- Acidity: Weakly acidic (Phenolic proton); can react with strong bases to form salts.
- Stability: Stable under normal conditions but light/air sensitive over time (oxidation).

Toxicology & Safety (GHS Classification)

- Skin Corrosion/Irritation (Category 1B/2): Phenols denature proteins, causing "white burns" that may be painless initially due to nerve damage.
- Serious Eye Damage (Category 1): Risk of permanent corneal damage.
- Acute Toxicity: Harmful to toxic if swallowed or absorbed through skin.[4]

- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.

Part 3: Pre-Disposal Handling & Segregation

Before disposal, waste must be segregated to prevent dangerous chemical reactions.

Segregation Rules

- DO NOT MIX WITH: Nitric Acid, Perchloric Acid, or concentrated Peroxides. Phenols can undergo violent nitration or oxidation reactions, potentially leading to explosion.
- Isolate from Bases: Strong bases (NaOH, KOH) will deprotonate the phenol, increasing water solubility but not neutralizing the toxicity.
- Compatible Streams: Can generally be packed with other non-halogenated organic solvents/solids (e.g., acetone, methanol wipes) unless specific facility rules require phenol segregation.

Labeling Requirements

All waste containers must be labeled immediately upon the first addition of waste.

- Label Text: "Hazardous Waste - **2-(Hydroxymethyl)-4,6-dimethylphenol**"
- Hazard Checkboxes: Toxic Corrosive^[5]

Part 4: Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Reagent

Use this protocol for expired shelf-stock or excess solid chemical.

- Container Selection: Use a compatible container (HDPE plastic or glass with a Teflon-lined cap). Avoid metal containers if possible due to potential corrosion.
- Transfer: Wear double nitrile gloves and a lab coat. Transfer the solid directly into the waste container.

- Solvent Rinse (Optional but Recommended): If the original bottle is empty, triple rinse it with a solvent like ethanol or acetone. Pour the rinsate into the liquid hazardous waste stream (see Scenario B).
- Defacement: Deface the label of the empty original container and dispose of the clean, dry container as regular trash (glass) or recycle if permitted.
- Manifesting: List as "Solid Waste: Substituted Phenol" on the waste manifest.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this protocol for reaction mixtures containing the compound.

- pH Check: Ensure the solution is not mixed with strong oxidizers.
- Collection: Pour into a "Non-Halogenated Organic Waste" carboy (if solvents are Acetone, Methanol, Ethanol, Toluene).
 - Note: If dissolved in halogenated solvents (DCM, Chloroform), use the "Halogenated Waste" carboy.
- Concentration Limits: If the concentration of phenol is high (>5%), consider a separate waste stream labeled "High Phenol Waste" to alert the disposal facility, as phenols have specific incineration requirements.

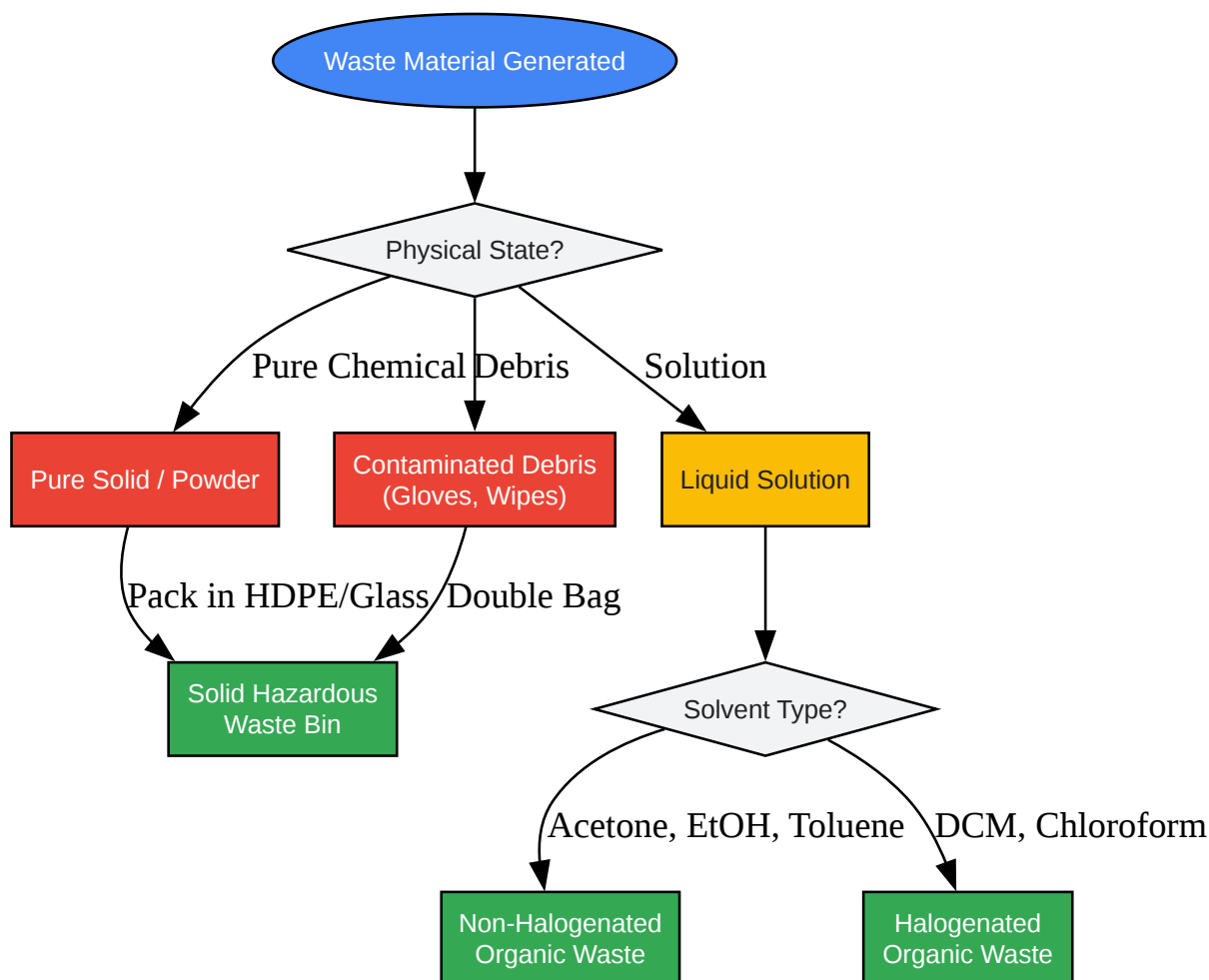
Scenario C: Contaminated Debris (Gloves, Wipes, Weigh Boats)

- Collection: Place all solid debris contaminated with the substance into a clear, 6-mil polyethylene bag or a dedicated solid waste drum.
- Sealing: Double bag if there is a strong odor or visible powder residue.
- Disposal: Treat as "Solid Hazardous Debris" for incineration.

Part 5: Visualization of Workflows

Disposal Decision Tree

This diagram guides the researcher to the correct waste stream based on the state of the material.

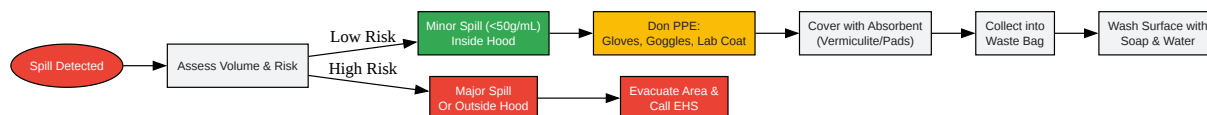


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Figure 1: Decision logic for segregating **2-(Hydroxymethyl)-4,6-dimethylphenol** waste streams.

Spill Response Workflow

Immediate actions to take in the event of a benchtop spill.



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Figure 2: Operational workflow for managing accidental spills.

Part 6: Regulatory Compliance & Waste Codes[8]

While **2-(Hydroxymethyl)-4,6-dimethylphenol** is not explicitly listed on the EPA's "P" or "U" lists (unlike parent Phenol U188), it is regulated under the Resource Conservation and Recovery Act (RCRA) based on its characteristics.

EPA Waste Codes

- D002 (Corrosive): Applicable if the waste is an aqueous solution with $\text{pH} \leq 2$ or ≥ 12.5 .
- Characteristic of Toxicity: Even if not D002, it must be treated as toxic.
- Generator Status: The waste generator is responsible for determining if the specific waste mixture exhibits hazardous characteristics (TCLP test). Default to treating as Hazardous Waste.

Transport (DOT)

If shipping waste off-site, it likely falls under:

- UN Number: UN 3261 (Corrosive solid, acidic, organic, n.o.s.) OR UN 2811 (Toxic solid, organic, n.o.s.).
- Proper Shipping Name: Corrosive solid, acidic, organic, n.o.s. (Contains **2-(Hydroxymethyl)-4,6-dimethylphenol**).^[1]

References

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